

6-Chloro-3-ethynylpyrazin-2-amine molecular weight and formula

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Compound of Interest

Compound Name: 6-Chloro-3-ethynylpyrazin-2-amine

Cat. No.: B13140370

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Technical Guide: 6-Chloro-3-ethynylpyrazin-2-amine

Role: Advanced Intermediate for Fused-Ring Pyrazine Scaffolds in Drug Discovery

Part 1: Executive Summary & Chemical Identity

6-Chloro-3-ethynylpyrazin-2-amine (CAS: 1936114-56-5) is a highly functionalized pyrazine building block. It is characterized by three distinct reactive centers: a primary amine (C2), a terminal alkyne (C3), and a chlorine atom (C6). This "tri-functional" nature makes it an indispensable scaffold for synthesizing fused bicyclic systems—such as thieno[2,3-b]pyrazines and pyrido[2,3-b]pyrazines—which are pharmacophores in next-generation SHP2 and KRAS inhibitors.

Chemical Identity Table

Property	Specification
IUPAC Name	6-Chloro-3-ethynylpyrazin-2-amine
CAS Number	1936114-56-5
Molecular Formula	C ₆ H ₄ ClN ₃
Molecular Weight	153.57 g/mol
Exact Mass	153.009 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Key Functional Groups	Primary Amine (-NH ₂), Terminal Alkyne (-C≡CH), Aryl Chloride (-Cl)

Part 2: Synthesis & Manufacturing Protocol

The synthesis of **6-Chloro-3-ethynylpyrazin-2-amine** requires precise regiochemical control to ensure the alkyne is installed at the C3 position rather than C5. The industry-standard route proceeds via the bromination of 2-amino-6-chloropyrazine followed by a Sonogashira cross-coupling.

Step 1: Regioselective Bromination

Objective: Install a bromine handle at the C3 position.

- Precursor: 2-Amino-6-chloropyrazine (CAS 33332-28-4).
- Reagent: N-Bromosuccinimide (NBS).
- Solvent: Acetonitrile (MeCN) or DMF.
- Conditions:
, 2–4 hours.

- Mechanism: Electrophilic aromatic substitution. The amino group directs ortho (C3) and para (C5). Since C6 is blocked by Chlorine and C5 is deactivated relative to C3 (ortho to the strong electron-donating amine), bromination favors C3.
- Product: 3-Bromo-6-chloropyrazin-2-amine.[\[1\]](#)

Step 2: Sonogashira Cross-Coupling

Objective: Install the protected alkyne.

- Reagents: Trimethylsilylacetylene (TMS-acetylene), Pd(PPh₃)₂Cl₂ (5 mol%), CuI (2 mol%).
- Base/Solvent: Triethylamine (Et₃N) / THF or DMF.
- Conditions: Inert atmosphere (Ar/N₂),
4–6 hours.
- Note: Deoxygenation is critical to prevent homocoupling of the alkyne (Glaser coupling).
- Product: 6-Chloro-3-((trimethylsilyl)ethynyl)pyrazin-2-amine.[\[2\]](#)

Step 3: Desilylation (Deprotection)

Objective: Reveal the terminal alkyne.

- Reagent: Potassium Carbonate (K₂CO₃) or TBAF.
- Solvent: Methanol (MeOH) or THF.
- Conditions: RT, 1 hour.
- Workup: Aqueous extraction (EtOAc/Water), drying over Na₂SO₄, and concentration.
- Final Product: **6-Chloro-3-ethynylpyrazin-2-amine**.

Part 3: Mechanism of Action & Applications

While the molecule itself is an intermediate, its structural features dictate its utility in Fragment-Based Drug Design (FBDD).

Precursor to SHP2 Inhibitors

The primary application of this scaffold is in the synthesis of allosteric SHP2 inhibitors (e.g., analogs of TNO155 or JAB-3068). The terminal alkyne and adjacent amine allow for a heteroannulation reaction to form a second ring, locking the conformation of the molecule to fit the SHP2 "tunnel" site.

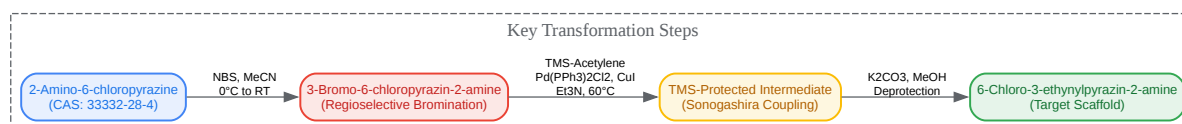
- Reaction Class: Larock indole synthesis analogs or cyclization with isothiocyanates/aldehydes.
- Target: PTPN11 gene product (SHP2 phosphatase).[3]
- Therapeutic Area: KRAS-mutant solid tumors (NSCLC, CRC).

"Molecular Lego" Functionality

- C3-Alkyne: Serves as a handle for "Click Chemistry" (CuAAC) to attach solubilizing tails or E3 ligase recruiters (for PROTACs).
- C6-Chlorine: Remains available for a subsequent Suzuki-Miyaura coupling to attach an aryl group, typically a pyridine or pyrimidine moiety essential for potency.

Part 4: Visualization of Synthetic Workflow

The following diagram illustrates the critical pathway from the commercial starting material to the target alkyne, highlighting the regiochemical control points.



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Figure 1: Step-wise synthetic route for **6-Chloro-3-ethynylpyrazin-2-amine** showing regioselective halogenation and cross-coupling.

Part 5: Safety & Handling

As a halogenated aminopyrazine, this compound poses specific risks that must be managed in a research environment.

- GHS Classification: Warning. Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- Stability: The terminal alkyne is potentially unstable to prolonged heat or light exposure. Store at -20°C under inert gas (Argon).
- Reactivity: Avoid contact with strong oxidizing agents. The terminal alkyne can form explosive acetylides with heavy metals (Ag, Cu) in the absence of ligands; ensure all copper catalysts are quenched (e.g., with EDTA or NH₄Cl) during workup.

References

- PubChem. (2025). Compound Summary: 2-Amino-6-chloropyrazine (Precursor). National Library of Medicine. Retrieved from [\[Link\]](#)
- Organic Syntheses. (2010). Palladium-Catalyzed Sonogashira Coupling: General Protocols. Retrieved from [\[Link\]](#)
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Sources

- [1. CN108101857B - Scalable process for preparing 2-amino-3-bromo-6-chloropyrazine - Google Patents \[patents.google.com\]](#)

- 2. CAS 1111638-09-5 C₉H₁₂ClN₃Si 6-Chloro-3-((trimethylsilyl)ethynyl)pyrazin-2-amine ≥95% - CMO,CDMO,Custom Synthesis-Howei Pharm [howeipharm.com]
- 3. researchgate.net [researchgate.net]
- 4. Organic Syntheses Procedure [orgsyn.org]
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